

Diethyl p-Tolylphosphonate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *1-Diethoxyphosphoryl-4-methylbenzene*

Cat. No.: *B154386*

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

Diethyl p-tolylphosphonate, more formally known as Diethyl p-toluenesulfonyloxymethylphosphonate (CAS RN: 31618-90-3), is a versatile reagent in organic synthesis. It is recognized as a key intermediate in the production of antiviral agents, including Tenofovir, an acyclic phosphonate nucleotide analogue and reverse transcriptase inhibitor.^[1] Given its application in pharmaceutical development, a thorough understanding of its safe handling and potential hazards is paramount for researchers and scientists. This guide provides an in-depth overview of the safety, handling, and toxicological profile of diethyl p-tolylphosphonate based on available data.

Chemical and Physical Properties

A summary of the key chemical and physical properties of diethyl p-tolylphosphonate is provided in the table below. This information is crucial for the proper design of experiments and for understanding its behavior under various conditions.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₉ O ₆ PS	[2]
Molecular Weight	322.31 g/mol	[2]
Appearance	Colorless to pale yellow oil/liquid	[1]
Boiling Point	137 °C @ 0.02 mmHg	[2]
Freezing/Melting Point	18-23 °C	[2]
Relative Density	1.255	[2]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol. Insoluble in water.	
Refractive Index	1.349	[2]
Flash Point	Not available	[2]
Auto-ignition Temperature	Not available	[2]

Hazard Identification and Toxicological Profile

Based on available Safety Data Sheets, diethyl p-tolylphosphonate is not classified as hazardous under GHS in the United States. However, it is important to note that the absence of a formal classification does not imply a lack of potential hazards. As an organophosphorus compound, it should be handled with care.

Acute Toxicity: Specific quantitative data for acute toxicity, such as LD50 (oral, dermal) and LC50 (inhalation), are not available in the reviewed literature and safety data sheets.[2]

Symptoms of Exposure: General symptoms of exposure to similar organophosphorus compounds can include:

- Skin Contact: May cause inflammation, itching, scaling, reddening, or blistering.[2]
- Eye Contact: May result in redness, pain, or severe eye damage.[2]

- Inhalation: May cause irritation of the lungs and respiratory system.[2]

Carcinogenicity: This compound is not listed as a carcinogen by IARC, NTP, or OSHA.[2]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to diethyl p-tolylphosphonate.

Personal Protective Equipment (PPE)

PPE	Specifications
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces. Use eyewear tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a laboratory coat. Protective clothing should be selected based on the potential for skin contact.
Respiratory Protection	Use only with adequate ventilation. If engineering controls are not sufficient, a NIOSH- or CEN-certified respirator may be necessary. Respirators are not a substitute for proper engineering controls.

Handling Procedures

- Avoid contact with skin, eyes, and personal clothing.
- Wash hands thoroughly after handling.
- Avoid breathing fumes.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

- Keep away from sources of ignition.
- Minimize dust generation and accumulation.
- Keep the container tightly closed when not in use.
- Do not eat, drink, or smoke while handling.

Storage Conditions

- Store in a tightly-closed container.
- Store in a cool, dry, well-ventilated area.
- Store away from incompatible substances, such as strong oxidizing agents.
- For long-term storage, a temperature of 2-8°C is recommended.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. [2]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately. [2]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately. [2]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.
- Specific Hazards: Thermal decomposition may produce toxic gases, including carbon oxides, phosphorus oxides, and sulfur oxides.
- Protective Equipment: As in any fire, wear a NIOSH-approved or equivalent, pressure-demand, self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Wear appropriate personal protective equipment.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Prevent further leakage or spillage if safe to do so.
- Absorb with inert material (e.g., sand, silica gel) and place in a suitable container for disposal.
- Do not let the product enter drains, other waterways, or soil.

Experimental Protocols

Synthesis of Diethyl p-Toluenesulfonyloxymethylphosphonate

A general procedure for the synthesis involves the reaction of diethyl hydroxymethylphosphonate with p-toluenesulfonyl chloride.^[1]

Materials:

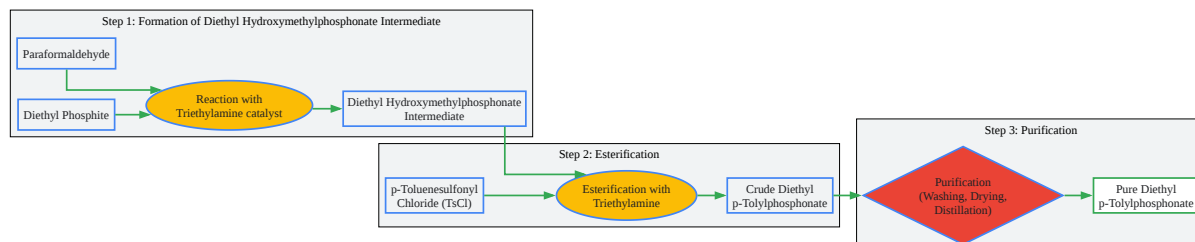
- Diethyl hydroxymethylphosphonate
- Diethyl phosphite

- Anhydrous ethanol
- Paraformaldehyde
- Triethylamine
- Toluene
- p-Toluenesulfonyl chloride
- Water
- Anhydrous sodium sulfate
- Diatomaceous earth

Procedure:

- Add diethyl hydroxymethylphosphonate and diethyl phosphite to a glass autoclave, followed by anhydrous ethanol to aid mixing.
- Stir the mixture until homogeneous.
- Add paraformaldehyde and triethylamine to the kettle.
- Heat the mixture to 40°C for 0.5-1 hour, then increase the temperature to 50-65°C and continue the reaction for 5 hours.^[1]
- After the reaction is complete, cool the mixture to 30-40°C.
- Filter the solids by adding diatomaceous earth and wash with anhydrous ethanol.
- Combine the filtrate and washings and concentrate under reduced pressure to remove ethanol.
- Add toluene and continue concentration to ensure complete removal of ethanol.
- Cool the mixture to 30°C, then further cool to below -10°C.

- Slowly add triethylamine dropwise, followed by the addition of p-toluenesulfonyl chloride in batches, maintaining the temperature between -3 to -10°C.[1]
- Continue stirring for 1 hour after the addition is complete.
- Warm the mixture to 19-25°C and hold for 2.5-3.5 hours.[1]
- Upon completion, add water for washing and then dry with anhydrous sodium sulfate.
- Filter and concentrate the filtrate under reduced pressure to obtain the crude product.
- Further purification can be achieved by distillation under reduced pressure.[1]



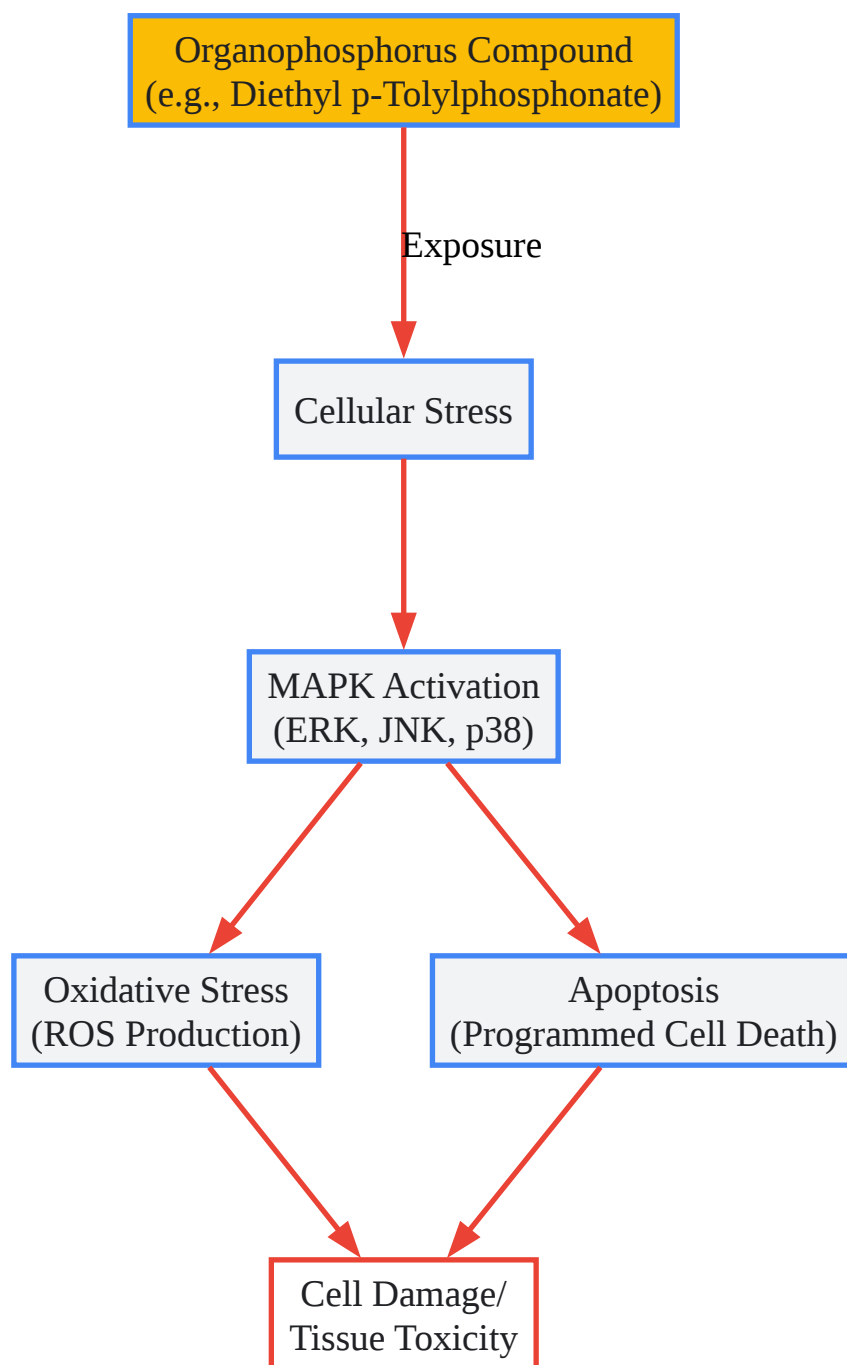
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Caption: Synthesis workflow for diethyl p-tolylphosphonate.

Potential Toxicological Mechanisms

While specific toxicological studies on diethyl p-tolylphosphonate are limited, it belongs to the broader class of organophosphorus compounds. The toxicity of many organophosphorus compounds is linked to their ability to induce oxidative stress and interfere with cellular signaling pathways.

One of the key signaling pathways implicated in organophosphorus compound toxicity is the Mitogen-Activated Protein Kinase (MAPK) pathway.^{[3][4]} This pathway plays a crucial role in regulating cell proliferation, differentiation, and apoptosis (programmed cell death). Exposure to certain organophosphorus compounds can lead to the activation of specific MAPKs, such as ERK, JNK, and p38, which can in turn trigger a cascade of events leading to oxidative stress and apoptosis.^{[3][4]}



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Caption: Generalized MAPK signaling pathway in organophosphorus compound toxicity.

It is important to emphasize that this is a generalized pathway, and the specific effects of diethyl p-tolylphosphonate would require dedicated toxicological studies.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste. Consult local, regional, and national regulations for proper disposal.

Conclusion

Diethyl p-tolylphosphonate is a valuable synthetic intermediate. While comprehensive toxicological data is not readily available, its classification as an organophosphorus compound necessitates careful handling and adherence to strict safety protocols. Researchers and drug development professionals must utilize appropriate personal protective equipment, work in well-ventilated areas, and be prepared for emergency situations. Further toxicological studies are warranted to provide a more complete quantitative assessment of its potential hazards.

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